

# Essential Safety and Logistical Information for Handling SR2640 Hydrochloride

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## Compound of Interest

Compound Name: SR2640 hydrochloride

Cat. No.: B10768382

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential guidance on the personal protective equipment (PPE), operational procedures, and disposal of **SR2640 hydrochloride**, a potent and selective competitive leukotriene D4 and E4 receptor antagonist. [\[1\]](#)[\[2\]](#)

## Compound Identification:

Characteristic	Data
Chemical Name	2-[[3-(2-Quinolinylmethoxy)phenyl]amino]benzoic acid hydrochloride
CAS Number	146662-42-2 <a href="#">[2]</a>
Alternative CAS	105350-26-3 (free base) <a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>23</sub> H <sub>18</sub> N <sub>2</sub> O <sub>3</sub> · HCl <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	406.87 g/mol <a href="#">[1]</a>
Appearance	Solid powder <a href="#">[1]</a>

## Hazard Identification and Personal Protective Equipment

**SR2640 hydrochloride** is classified with the GHS07 pictogram, indicating it can be harmful.[5] The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.[5] Ingestion may also be harmful.[6] Therefore, a comprehensive approach to personal protective equipment is mandatory to minimize exposure.

Recommended Personal Protective Equipment (PPE):

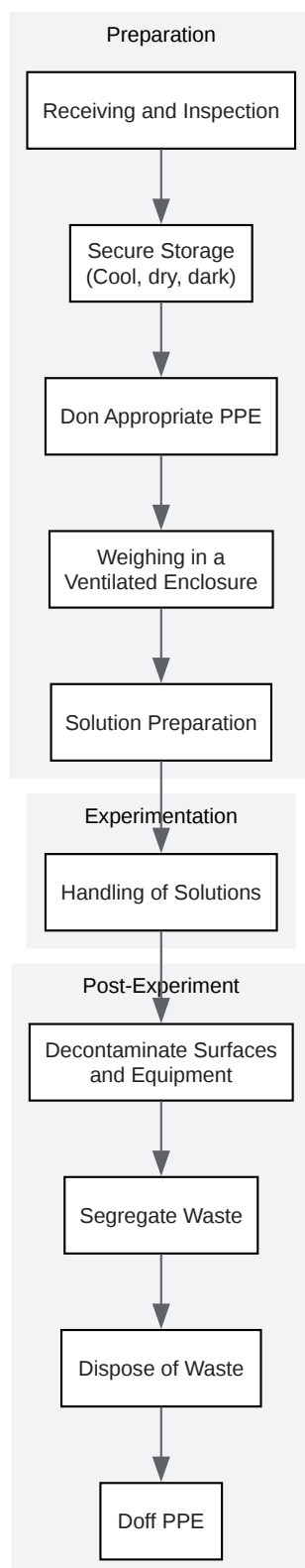
PPE Category	Specification	Rationale
Hand Protection	Two pairs of powder-free nitrile gloves (chemotherapy-grade recommended). The inner glove should be tucked under the gown cuff, and the outer glove should extend over the cuff.[6][7]	Prevents skin contact and absorption. Double-gloving provides an additional barrier in case of a tear or contamination of the outer glove.[8]
Eye Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be required for splash hazards.[9]	Protects eyes from airborne particles and accidental splashes.
Body Protection	A disposable gown with long sleeves and tight-fitting cuffs, resistant to chemical permeation.[7][10]	Protects the skin on the arms and body from contamination.
Respiratory Protection	For handling the solid powder outside of a certified containment system, a NIOSH-approved N95 or higher-level respirator is recommended.[6]	Minimizes the inhalation of airborne particles.[10]

A risk assessment should always be conducted to determine the appropriate level of protection for the specific procedures being performed.[6][7]

## Operational Plan for Safe Handling

A systematic approach to handling **SR2640 hydrochloride** from receipt to disposal is critical for laboratory safety.

## Experimental Workflow



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Caption: Workflow for the safe handling of **SR2640 hydrochloride**.

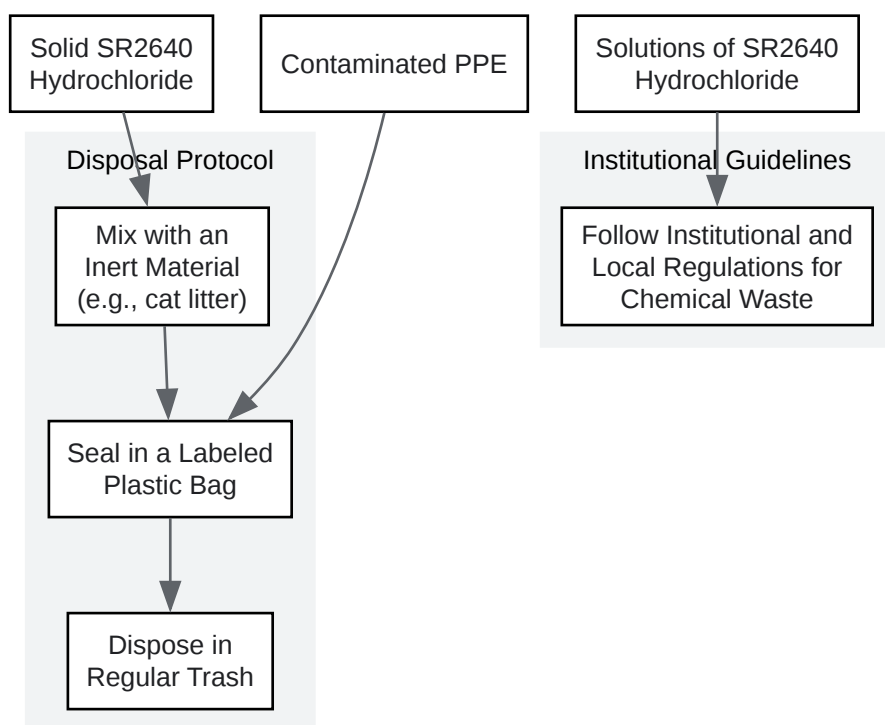
### Methodology:

- **Receiving and Inspection:** Upon receipt, inspect the container for any damage or leaks while wearing appropriate PPE.
- **Storage:** Store the compound in a cool, dry, and dark place as recommended.[\[1\]](#) Short-term storage at 0-4°C and long-term storage at -20°C is advised.[\[1\]](#)
- **Personal Protective Equipment (PPE):** Before handling, don the full required PPE as outlined in the table above.
- **Weighing:** When weighing the solid form, use a ventilated balance enclosure or a chemical fume hood to contain any airborne particles.[\[6\]](#)
- **Solution Preparation:** Prepare solutions in a fume hood. When dissolving, add the solvent to the powder slowly to avoid splashing. **SR2640 hydrochloride** is soluble in DMSO.[\[5\]](#)
- **Handling:** All subsequent handling of the compound and its solutions should be performed with the required PPE in a well-ventilated area.
- **Decontamination:** After use, decontaminate all surfaces and equipment with an appropriate cleaning agent.
- **Waste Disposal:** Segregate and dispose of all waste (solid compound, solutions, contaminated PPE) according to institutional and local regulations.
- **Doffing PPE:** Remove PPE in the correct order to avoid cross-contamination.

## Disposal Plan

Proper disposal of **SR2640 hydrochloride** and associated contaminated materials is crucial to prevent environmental contamination and accidental exposure.

## Disposal Decision Pathway



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Caption: Disposal pathway for **SR2640 hydrochloride** waste.

#### Disposal Protocol:

For the disposal of unused solid **SR2640 hydrochloride**, if a drug take-back program is not available, follow these steps in accordance with general FDA guidelines for non-flush list medicines<sup>[11]</sup>:

- Deactivation: Remove the solid from its original container. Mix the compound with an unappealing substance such as dirt, cat litter, or used coffee grounds. Do not crush tablets or capsules if applicable.<sup>[11]</sup>
- Containment: Place the mixture in a sealed container, such as a labeled plastic bag.<sup>[11]</sup>
- Disposal: Dispose of the sealed container in the household or laboratory trash.<sup>[11]</sup>
- Container Cleaning: Scratch out all personal or identifying information on the original container before recycling or disposing of it.<sup>[11]</sup>

For solutions and contaminated labware (e.g., pipette tips, tubes), and contaminated PPE, disposal should follow your institution's specific guidelines for chemical and hazardous waste. Always consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

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